

Application Note: Quantitative Analysis of 3-(Chloromethyl)-2-fluorobenzoic Acid

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Compound of Interest

Compound Name: 3-(Chloromethyl)-2-fluorobenzoic acid

Cat. No.: B12954976

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Introduction & Scientific Context

The Molecule and its Criticality

3-(Chloromethyl)-2-fluorobenzoic acid (CMFBA), CAS 209911-73-7, is a critical pharmacophore building block, most notably serving as a key intermediate in the synthesis of Poly (ADP-ribose) polymerase (PARP) inhibitors such as Olaparib.

From a drug development perspective, CMFBA presents a dual analytical challenge:

- **Process Control:** As a starting material, its purity directly impacts the yield and impurity profile of the final Drug Substance (DS).
- **Genotoxic Safety:** The presence of the alkylating chloromethyl moiety classifies it as a Potentially Genotoxic Impurity (PGI). Under ICH M7 guidelines, alkyl halides are structural alerts that must be controlled to parts-per-million (ppm) levels in the final drug product.

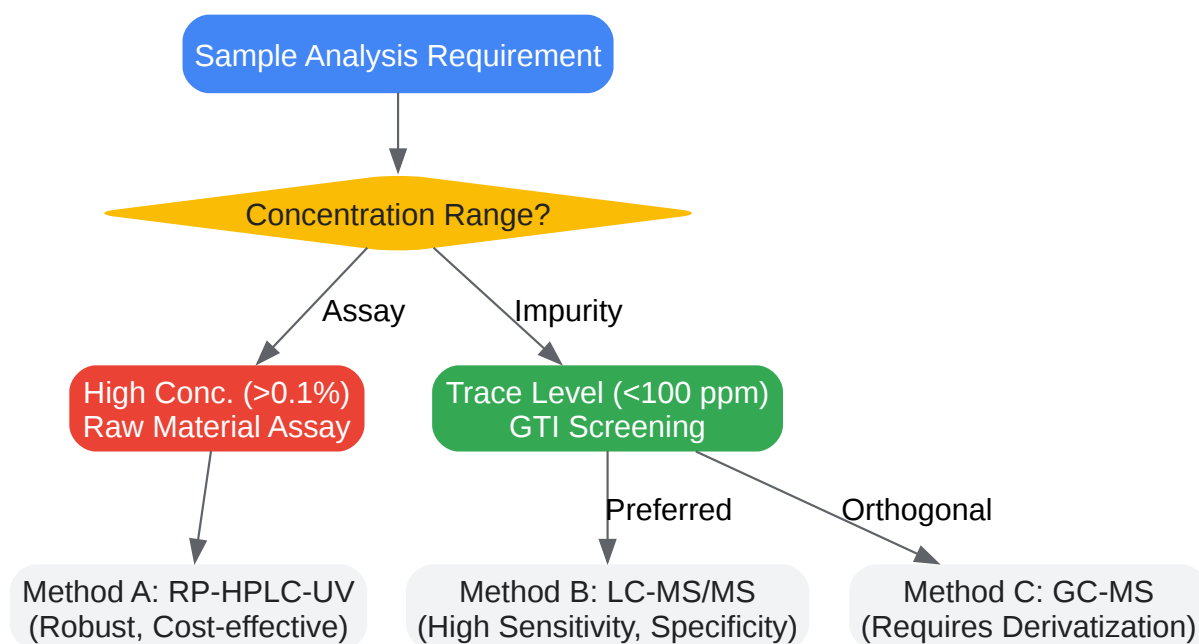
Chemical Reactivity & Stability Warning

CRITICAL TECHNICAL NOTE: The chloromethyl group is highly electrophilic.

- Hydrolysis: In aqueous environments (especially at pH > 7), CMFBA rapidly hydrolyzes to 3-(hydroxymethyl)-2-fluorobenzoic acid.
- Solvolysis: In methanolic solutions, it converts to the methyl ether analog.
- Protocol Implication: NEVER use Methanol (MeOH) as a sample diluent. All stock solutions must be prepared in anhydrous Acetonitrile (ACN) or Tetrahydrofuran (THF).

Analytical Strategy & Decision Matrix

The quantification strategy depends on the analytical threshold required.



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Figure 1: Decision tree for selecting the appropriate analytical methodology based on sensitivity requirements.

Method A: RP-HPLC-UV (Purity & Assay)

Scope: Routine quality control, vendor qualification, and process monitoring.

Chromatographic Conditions

Parameter	Specification	Rationale
Column	Agilent Zorbax SB-C18 (150 x 4.6 mm, 3.5 µm)	Sterically protected C18 withstands acidic pH required to keep the benzoic acid protonated.
Mobile Phase A	0.1% Phosphoric Acid in Water	Low pH (~2.0) suppresses ionization of the carboxylic acid (), ensuring retention.
Mobile Phase B	Acetonitrile (HPLC Grade)	Aprotic solvent prevents solvolysis of the chloromethyl group.
Flow Rate	1.0 mL/min	Standard backpressure management.
Detection	UV @ 235 nm	Max absorbance of the fluorobenzoic core; avoids solvent cutoff.
Temp	30°C	Maintains reproducibility.

Gradient Program[1]

- 0.0 min: 5% B
- 10.0 min: 90% B
- 12.0 min: 90% B
- 12.1 min: 5% B (Re-equilibration)

Sample Preparation Protocol

- Diluent: Acetonitrile:Water (80:20 v/v). Note: High organic content stabilizes the analyte.

- Stock Prep: Weigh 25 mg CMFBA into a 25 mL volumetric flask. Dissolve in 100% ACN. Sonicate for <2 mins (minimize heat).
- Working Standard: Dilute Stock to 0.5 mg/mL using the Diluent.
- Filtration: Use 0.22 μ m PTFE filters (Hydrophilic Nylon filters may adsorb the acidic analyte).

Method B: LC-MS/MS (Trace Genotoxic Impurity Analysis)

Scope: Quantifying CMFBA as an impurity in Olaparib or other drug substances (Limit of Quantitation: ~1 ppm).

Mass Spectrometry Parameters

- Interface: Electrospray Ionization (ESI)
- Polarity: Negative Mode (ESI-)
 - Why? Benzoic acids ionize efficiently in negative mode (), providing lower background noise than positive mode.
- Precursor Ion: 187.0 m/z (for C H ClFO)

MRM Transitions:

Transition	m/z	Collision Energy (eV)	Purpose
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| Quantifier | 187.0

143.0 | 15 | Loss of CO

(Decarboxylation) | | Qualifier | 187.0

107.0 | 25 | Loss of CO

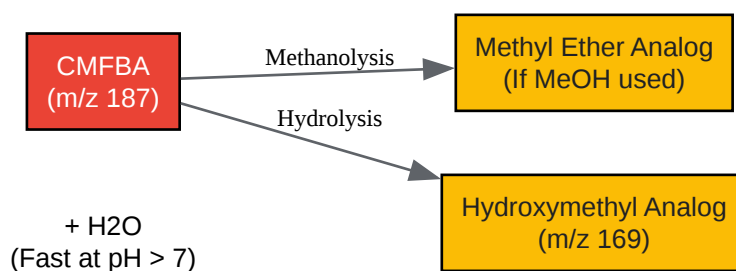
+ HCl (Deep fragmentation) |

LC Conditions (Trace Level)

- Column: Waters BEH C18 (100 x 2.1 mm, 1.7 μ m)
- Mobile Phase A: 0.1% Formic Acid in Water (Volatile buffer for MS)
- Mobile Phase B: Acetonitrile
- Injection Volume: 5-10 μ L

Degradation Pathway & Interference

Ideally, the method must separate CMFBA from its hydrolysis product.



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Figure 2: Primary degradation pathways. The Hydroxymethyl analog is the main interference; it elutes earlier than CMFBA on C18 columns due to increased polarity.

Method Validation Criteria (ICH Q2)

To ensure the "Trustworthiness" of the data, the following acceptance criteria must be met during validation:

Parameter	Acceptance Criteria	Notes
Specificity	Resolution () > 2.0 between CMFBA and Hydroxy-impurity.	Critical for stability indication. [1][2]
Linearity		Range: 80% to 120% of target concentration.[2]
Precision	RSD < 2.0% (n=6)	For Assay method.
Sensitivity (LOD)	S/N > 3:1	Required for Method B (Trace analysis).
Solution Stability	Recovery within 98-102% after 24h.	Must be stored in autosampler at 4°C.

Alternative: GC-MS Analysis

Context: Used when LC-MS matrix effects are high. Requires derivatization because the free acid tails badly and the chloromethyl group is thermally sensitive.

Protocol:

- Derivatization: Use TMS (Trimethylsilyl) derivatization.
 - Reagent: BSTFA + 1% TMCS.
 - Condition: 60°C for 30 mins.
 - Avoid: Acid-catalyzed methylation (BF₃/MeOH) as it may hydrolyze the chloride.
- Column: DB-5ms (30m x 0.25mm).
- Detection: SIM mode (Target ion of the TMS ester).

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